

Technical Procurement & Application Guide: 1,1,1-Trifluorohex-2-ene[1][2]

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Compound of Interest

Compound Name: 1,1,1-trifluorohex-2-ene

Cat. No.: B11719695

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CAS Registry Number: 53392-87-3 Molecular Formula:

Molecular Weight: 138.13 g/mol [1]

Executive Summary & Chemical Significance

1,1,1-Trifluorohex-2-ene is a specialized fluorinated alkene used primarily as a building block in the synthesis of trifluoromethylated scaffolds.[1] In drug discovery, the trifluoromethyl-alkene motif (

) serves as a metabolically stable, lipophilic bioisostere for amide bonds or as a Michael acceptor in covalent inhibitor design.[1]

Unlike commodity fluorochemicals, this compound is often a "make-to-order" or low-stock catalog item.[1] Successful procurement requires navigating a fragmented supplier landscape or validating an in-house synthesis route.[1]

Key Applications

- Medicinal Chemistry: Introduction of the
group to modulate pKa and lipophilicity (LogP).[1]

- Polymer Science: Comonomer for modifying the surface energy and hydrophobicity of fluoropolymers.[\[1\]](#)
- Synthetic Intermediate: Precursor for trifluoromethylated alkyl chains via hydrogenation or functionalization of the double bond.[\[1\]](#)

Commercial Sourcing Landscape

Due to the niche nature of this alkene, it is not stocked by generalist aggregators (e.g., Sigma-Aldrich often lists it as "CPR" or custom product).[\[1\]](#) Procurement should focus on specialized fluorine chemistry vendors.[\[1\]](#)

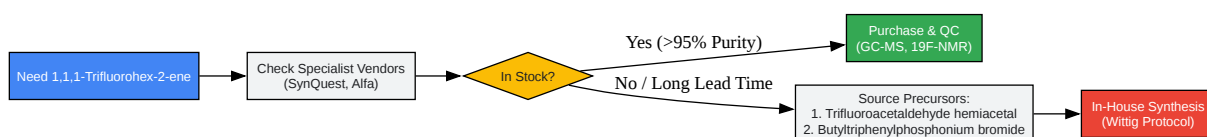
Primary Verified Suppliers

The following vendors have listed CAS 53392-87-3 in their catalogs. Note: Stock levels fluctuate rapidly; always request a current Certificate of Analysis (CoA) before purchase.

Supplier	Type	Catalog / Ref	Region	Notes
SynQuest Laboratories	Specialist (Fluorine)	1100-3-07 (Verify)	USA	High reliability for fluorinated building blocks. [1] Often stocks 1g–25g scales. [1]
Alfa Chemistry	Specialist	OFC53392873	Global	Good for bulk inquiries (>100g).[1]
Apollo Scientific	Distributor	Inquire	UK/EU	Frequently sources from partner labs; lead times may be longer.[1]
Oakwood Chemical	Distributor	Inquire	USA	Often stocks precursors (e.g., trifluoro-2-hexanone) if the alkene is unavailable.[1]

Procurement Strategy: The "Buy vs. Make" Decision

If the lead time exceeds 4 weeks or purity is <95%, an in-house synthesis is often more efficient.[1]



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Figure 1: Decision logic for sourcing **1,1,1-trifluorohex-2-ene** based on availability and purity requirements.

Technical Specifications & Quality Control

When receiving a commercial batch or validating synthesis, the following parameters are critical. The presence of the

group makes ¹⁹F-NMR the most rapid and definitive identity test.^[1]

Quality Control Table

Parameter	Specification	Method	Technical Insight
Appearance	Colorless, volatile liquid	Visual	Yellowing indicates polymerization or oxidation. ^[1]
Purity	≥ 97.0%	GC-FID / GC-MS	Common impurities: Triphenylphosphine oxide (if synthetic), solvent residues. ^[1]
Identity	Unique Multiplet	¹⁹ F-NMR	Expect signal at δ -60 to -65 ppm. Splitting confirms coupling to alkenyl proton. ^[1]
Isomer Ratio	Report E/Z ratio	¹ H-NMR	Commercial samples are often mixtures. ^[1] The coupling constant () distinguishes E (12–16 Hz) from Z (6–12 Hz). ^[1]
Water Content	< 0.5%	Karl Fischer	Critical if used in moisture-sensitive organometallic coupling. ^[1]

Synthesis Protocol (Backup Sourcing)

If commercial supply is unavailable, the Wittig Olefination is the industry-standard route for synthesizing 1,1,1-trifluoroalkenes.^[1] This protocol is robust and scalable.^[1]

Reaction Scheme

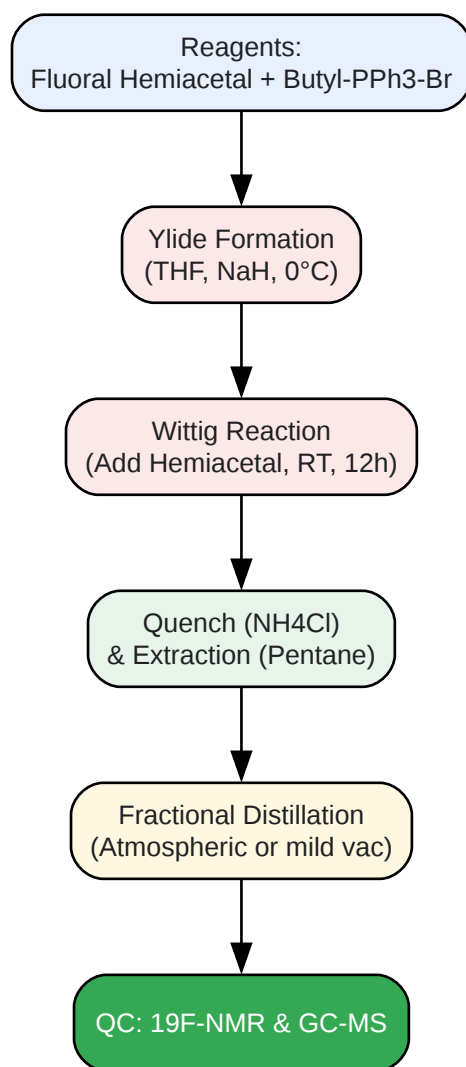
^[1]

Step-by-Step Methodology

- Reagents:
 - Trifluoroacetaldehyde ethyl hemiacetal (CAS 433-27-2): Readily available liquid.^[1]
 - Butyltriphenylphosphonium bromide (CAS 1779-51-7): Solid salt.^[1]
 - Base: Sodium Hydride (NaH) or LiHMDS (for better E/Z control).^[1]
 - Solvent: Dry THF.
- Procedure:
 - Suspend butyltriphenylphosphonium bromide (1.1 equiv) in dry THF at 0°C under Argon.
 - Add Base (1.2 equiv) slowly. The solution will turn orange/yellow (Ylide formation).^[1] Stir for 1 hour.
 - Add Trifluoroacetaldehyde ethyl hemiacetal (1.0 equiv) dropwise.^[1] Note: Hemiacetal dissociates in situ to release the aldehyde.
 - Allow to warm to Room Temperature and stir overnight.
- Workup:
 - Quench with saturated
 - ^[1]
 - Extract with pentane or ether (product is volatile!).^[1]

- Purification: Carefully distill. The product boiling point is estimated around 70–85°C (check fractions by ¹⁹F-NMR).[1] Do not rotovap to dryness or you will lose the product.[1]

Synthesis Workflow Diagram



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Figure 2: Protocol for the synthesis of **1,1,1-trifluorohex-2-ene** via Wittig olefination.

Handling & Safety Data

- Hazards: Highly Flammable Liquid and Vapor (H225).[1] Skin Irritant (H315).[1][2]
- Storage: Store at 2–8°C. Keep tightly sealed.

- Incompatibility: Strong oxidizing agents, reducing agents.[1]
- Disposal: Fluorinated organic waste.[1] Do not mix with general organic solvents if your facility requires segregation of halogens.[1]

References

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